

# D(+)-10-Camphorsulfonyl chloride stability and storage conditions

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## Compound of Interest

Compound Name: *D(+)-10-Camphorsulfonyl chloride*

Cat. No.: *B018204*

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## Technical Support Center: D(+)-10-Camphorsulfonyl Chloride

This technical support center provides essential information for researchers, scientists, and drug development professionals on the stability and storage of **D(+)-10-Camphorsulfonyl chloride**. Please consult your institution's specific safety protocols and the Safety Data Sheet (SDS) before commencing any experiment.

## Frequently Asked Questions (FAQs)

Q1: What are the primary stability concerns for **D(+)-10-Camphorsulfonyl chloride**?

A1: The primary stability concern for **D(+)-10-Camphorsulfonyl chloride** is its sensitivity to moisture.<sup>[1][2]</sup> It readily reacts with water, including atmospheric moisture, in a process called hydrolysis.<sup>[3][4][5]</sup> This reaction degrades the compound, yielding D(+)-10-camphorsulfonic acid and hydrochloric acid, the latter of which is corrosive.<sup>[5][6]</sup> The compound may also be sensitive to high temperatures and incompatible with strong bases and oxidizing agents.<sup>[2][7]</sup>

Q2: What are the ideal storage conditions for **D(+)-10-Camphorsulfonyl chloride**?

A2: To ensure its stability, **D(+)-10-Camphorsulfonyl chloride** should be stored in a tightly sealed container in a cool, dry, and dark place.<sup>[1][4]</sup> Several sources recommend storage at 2-8°C. It is also advisable to store the compound under an inert atmosphere, such as nitrogen or argon, to minimize contact with moisture.<sup>[1][7]</sup>

Q3: How can I tell if my **D(+)-10-Camphorsulfonyl chloride** has degraded?

A3: Degradation of **D(+)-10-Camphorsulfonyl chloride** may be indicated by a change in its physical appearance from a white to off-white or beige crystalline powder to a more discolored or clumped solid.<sup>[1][8]</sup> A pungent, acidic odor may also be present due to the formation of hydrochloric acid from hydrolysis. For a more definitive assessment, analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy or High-Performance Liquid Chromatography (HPLC) can be used to check for the presence of the hydrolysis product, D(+)-10-camphorsulfonic acid.

Q4: Can I handle **D(+)-10-Camphorsulfonyl chloride** on the open bench?

A4: Due to its moisture sensitivity and corrosive nature upon hydrolysis, it is highly recommended to handle **D(+)-10-Camphorsulfonyl chloride** in a controlled environment, such as a glove box or a fume hood with a dry atmosphere.<sup>[1][6]</sup> If a controlled atmosphere is not available, handling should be done as quickly as possible, minimizing exposure to ambient air.

## Troubleshooting Guide

Problem	Possible Cause	Suggested Solution
Inconsistent reaction yields	Degradation of D(+)-10-Camphorsulfonyl chloride due to improper storage or handling.	1. Verify the integrity of the storage container seal. 2. Store the compound in a desiccator or under an inert atmosphere. <sup>[1]</sup> 3. Handle the reagent quickly in a fume hood, minimizing exposure to air. <sup>[1]</sup> 4. Consider purchasing a fresh batch of the reagent.
Formation of unexpected byproducts	Reaction with moisture present in the solvents or on the glassware.	1. Use anhydrous solvents for the reaction. 2. Thoroughly dry all glassware in an oven before use. 3. Run the reaction under an inert atmosphere (nitrogen or argon).
Solid reagent appears clumped or discolored	The reagent has likely been exposed to moisture and has started to hydrolyze.	1. It is best to discard the degraded reagent and use a fresh supply. 2. If the material must be used, attempt to dry it under a high vacuum, though this may not reverse the hydrolysis. Purity should be checked by an analytical method before use.
Corrosion observed on metal spatulas or equipment	Hydrolysis of the sulfonyl chloride has produced hydrochloric acid. <sup>[6]</sup>	1. Use non-metallic spatulas and equipment (e.g., Teflon, glass, or ceramic) for handling. 2. Clean any spills immediately and neutralize the area with a weak base like sodium bicarbonate solution.

## Physicochemical Properties of D(+)-10-Camphorsulfonyl Chloride

Property	Value	Reference
CAS Number	21286-54-4	[1][9]
Molecular Formula	C <sub>10</sub> H <sub>15</sub> ClO <sub>3</sub> S	[1][9]
Molecular Weight	250.74 g/mol	[1][9]
Appearance	White to off-white/beige crystalline powder	[1][8]
Melting Point	65-69 °C	[1]
Boiling Point	~349.4 °C at 760 mmHg (Predicted)	[9]
Solubility	Slightly soluble in chloroform and ethyl acetate. Insoluble in water.	[1][10]
Storage Temperature	2-8°C or Room Temperature (in a dark, inert atmosphere)	[4][9]

## Experimental Protocols

### Protocol for Handling and Dispensing D(+)-10-Camphorsulfonyl Chloride

- Preparation:
  - Ensure the fume hood or glove box is clean and dry.
  - If using a fume hood, work on a dry day with low humidity if possible.
  - Have all necessary glassware, spatulas, and weighing paper ready and dry.
  - Prepare a container with a suitable quenching agent (e.g., a solution of sodium bicarbonate) for any contaminated waste.

- Dispensing:
  - Allow the sealed container of **D(+)-10-Camphorsulfonyl chloride** to equilibrate to room temperature before opening to prevent condensation of moisture on the cold powder.
  - Briefly flush the headspace of the container with a dry inert gas (nitrogen or argon) before opening.
  - Quickly weigh the desired amount of the powder onto a dry weighing paper or directly into a tared, dry reaction vessel.
  - Immediately and tightly reseal the main container, and purge the headspace with inert gas again if possible.
- Cleanup:
  - Carefully quench any residual powder on the weighing paper or spatula by adding it to the prepared quenching solution. Be aware that this reaction may be exothermic and produce gas.
  - Wipe down the work area with a damp cloth and then a dry one.
  - Dispose of all waste according to your institution's safety guidelines.

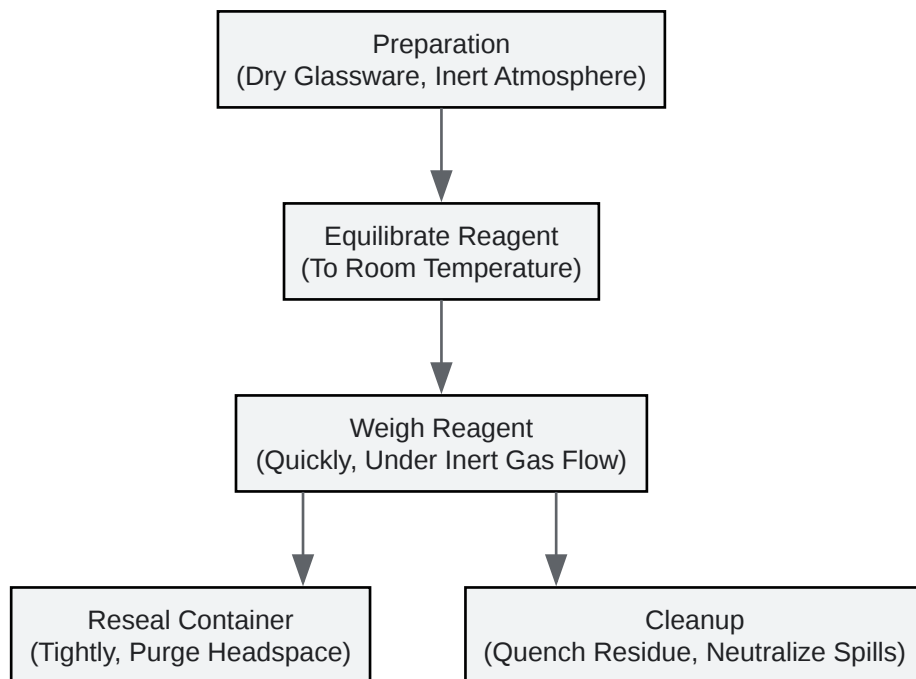
## Protocol for a Preliminary Stability Test Against Moisture

- Objective: To qualitatively assess the stability of a sample of **D(+)-10-Camphorsulfonyl chloride** upon exposure to ambient air.
- Materials:
  - **D(+)-10-Camphorsulfonyl chloride** sample
  - Watch glass
  - Spatula

- Analytical balance
- pH paper or a pH meter
- Deionized water
- Procedure:
  - In a fume hood, place a small, accurately weighed amount (e.g., 100 mg) of **D(+)-10-Camphorsulfonyl chloride** onto a clean, dry watch glass.
  - Observe the initial appearance and any odor of the sample.
  - Leave the watch glass exposed to the ambient atmosphere in the fume hood.
  - At regular intervals (e.g., 15, 30, 60 minutes), observe any changes in the physical appearance of the solid (e.g., clumping, discoloration, deliquescence).
  - After a set period (e.g., 2 hours), carefully add a small amount of deionized water (e.g., 1 mL) to the solid on the watch glass.
  - Test the pH of the resulting aqueous solution. A significantly acidic pH would indicate the formation of hydrochloric and camphorsulfonic acids due to hydrolysis.

## Visualizations

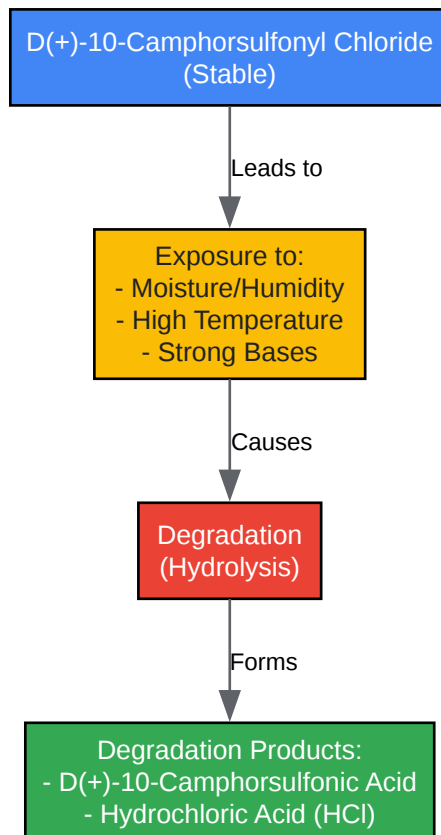
## Experimental Workflow: Handling D(+)-10-Camphorsulfonyl Chloride



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Caption: Workflow for the proper handling of **D(+)-10-Camphorsulfonyl chloride**.

## Logical Relationship: Stability and Degradation



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